

Application Notes and Protocols for Oleoylethanolamide-d2 Analysis

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Oleoylethanolamide-d2	
Cat. No.:	B8049940	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

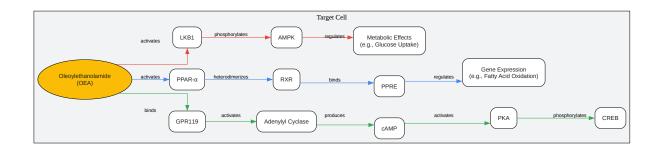
Oleoylethanolamide (OEA) is an endogenous peroxisome proliferator-activated receptor alpha (PPAR-α) agonist and a member of the N-acylethanolamine (NAE) family of lipids. It plays a significant role in the regulation of appetite, body weight, and lipid metabolism. Accurate quantification of OEA in biological matrices is crucial for understanding its physiological functions and for the development of therapeutic agents targeting its signaling pathways.

Oleoylethanolamide-d2 (OEA-d2) is a stable isotope-labeled internal standard used for the accurate quantification of endogenous OEA by mass spectrometry. This document provides detailed application notes and protocols for the sample preparation of OEA-d2 for analysis, primarily in plasma samples.

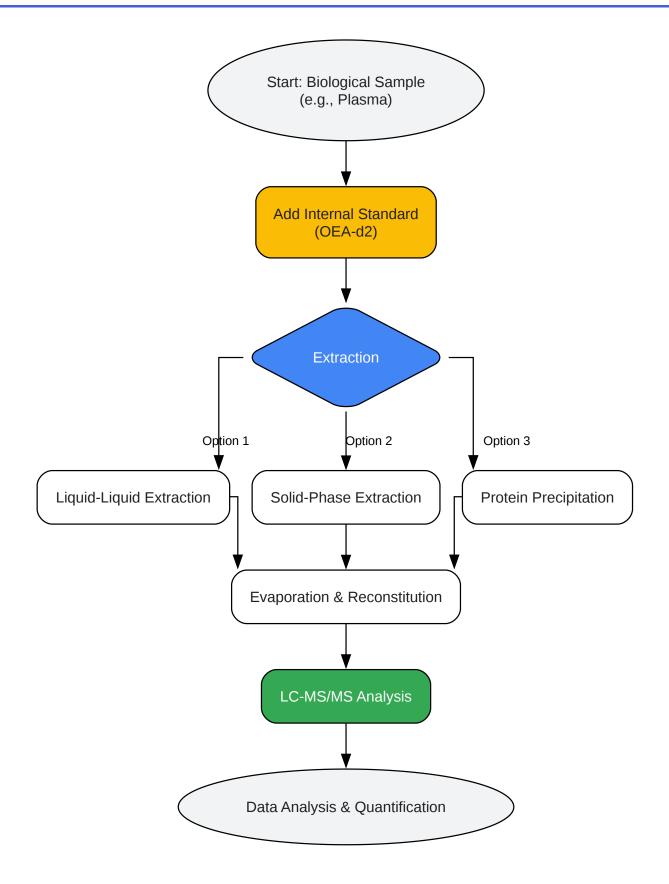
Signaling Pathways of Oleoylethanolamide

OEA exerts its biological effects through the activation of several key signaling pathways. Understanding these pathways is essential for interpreting the results of OEA analysis in various physiological and pathological contexts.









Click to download full resolution via product page







 To cite this document: BenchChem. [Application Notes and Protocols for Oleoylethanolamide-d2 Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8049940#sample-preparation-techniques-for-oleoylethanolamide-d2-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com